

# 2-Chloro-4-iodopyridine molecular weight

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## Compound of Interest

Compound Name: 2-Chloro-4-iodopyridine

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## An In-depth Technical Guide to 2-Chloro-4-iodopyridine

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **2-Chloro-4-iodopyridine**, a halogenated pyridine derivative crucial for synthesizing a wide range of biologically active molecules. Its unique structure makes it a valuable intermediate in medicinal chemistry and materials science. This document outlines its chemical properties, synthesis, and key applications, offering a valuable resource for professionals in research and development.

## Core Chemical and Physical Properties

**2-Chloro-4-iodopyridine** is a versatile chemical compound recognized for its significant role in the synthesis of various pharmaceuticals and agrochemicals[1]. Its enhanced reactivity, owing to its halogenated pyridine structure, makes it an essential intermediate in the development of novel compounds[1].

Table 1: Physicochemical Properties of **2-Chloro-4-iodopyridine**

Property	Value	Citations
Molecular Weight	239.44 g/mol	[1][2][3][4][5]
Chemical Formula	C5H3ClIN	[1][2][3][4][5]
CAS Number	153034-86-7	[2][3][4][5]
Appearance	White to light yellow powder / Off-white crystalline solid	[1][5]
Melting Point	42-43 °C	[1][4]
Purity	≥ 97%	[1][4]
Storage Conditions	Store at 0-8 °C in a dry, sealed place	[1][2]

## Applications in Research and Development

**2-Chloro-4-iodopyridine** serves as a fundamental building block in organic synthesis[1][5]. Its primary applications include:

- **Pharmaceutical Synthesis:** It is a key intermediate in the creation of various pharmaceuticals, notably in the development of anti-cancer and anti-inflammatory drugs[1].
- **Agrochemical Development:** The compound plays a role in formulating effective pesticides and herbicides, contributing to crop protection[1].
- **Organic Synthesis:** As a versatile building block, it facilitates the creation of complex molecules, enabling the exploration of new chemical pathways[1].

## Experimental Protocol: Synthesis of 2-Chloro-4-iodopyridine

The following is a general procedure for the synthesis of **2-Chloro-4-iodopyridine** from 2-chloro-3-iodopyridine[5].

Materials:

- 2-chloro-3-iodopyridine (starting material)
- Tetrahydrofuran (THF)
- Magnesium sulfate
- Silica gel
- Ethyl acetate
- Heptane

#### Procedure:

- **Dissolution:** Prepare a solution by dissolving 2-chloro-3-iodopyridine (12 g, 50 mmol) in 20 mL of tetrahydrofuran (THF)[5].
- **Reaction:** (Further reaction details to be followed as per the specific synthetic route, which involves the rearrangement of the iodo-substituent).
- **Work-up:** The organic layers from the reaction mixture are combined.
- **Drying:** The combined organic layers are dried using magnesium sulfate.
- **Filtration and Concentration:** The mixture is filtered and then concentrated under vacuum at 20 °C, resulting in a brown solid[5].
- **Purification:** The crude product is purified by silica gel column chromatography.
- **Elution:** The column is eluted with a mixture of ethyl acetate and heptane (8:2 ratio)[5].
- **Final Product:** This purification yields light yellow, needle-like crystals with a 95% yield (11.4 g)[5].

#### Characterization:

The structure of the resulting **2-Chloro-4-iodopyridine** can be confirmed by the following analytical methods[5]:

- $^1\text{H}$  NMR ( $\text{CDCl}_3$ ):  $\delta$  8.07 (d,  $J$  = 5.3 Hz, 1H), 7.76 (d,  $J$  = 1.1 Hz, 1H), 7.59 (dd,  $J$  = 5.0/0.11 Hz, 1H)
- $^{13}\text{C}$  NMR ( $\text{CDCl}_3$ ):  $\delta$  151.7, 149.6, 133.0, 131.5, 106.6
- Mass Spectrometry (EI):  $m/z$  240 ( $M + 1$ )

## Visualized Workflow: Synthesis and Purification

The following diagram illustrates the general workflow for the synthesis and purification of **2-Chloro-4-iodopyridine**.



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Caption: Synthesis and purification workflow for **2-Chloro-4-iodopyridine**.

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